

Application Notes and Protocols: N,N,N',N'-Tetramethylmethanediamine in Organometallic Synthesis

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Compound of Interest

Compound Name: N,N,N',N'-Tetramethylmethanediamine

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Introduction

N,N,N',N'-Tetramethylmethanediamine (TMMDA), also known as bis(dimethylamino)methane, is a versatile diamine in organic synthesis. While its structural analog, N,N,N',N'-tetramethylethylenediamine (TMEDA), is widely recognized as a chelating ligand in organometallic chemistry, TMMDA's role is more nuanced. Primarily, it serves as a potent reagent for dimethylaminomethylation (a Mannich-type reaction) and as a facilitator in lithiation reactions. This document provides detailed application notes and protocols for the use of TMMDA in organometallic synthesis, focusing on its established reactivity and applications.

Physicochemical Data

A summary of key physical and chemical properties of **N,N,N',N'-Tetramethylmethanediamine** is presented below for easy reference.

Property	Value
Molecular Formula	C ₅ H ₁₄ N ₂
Molecular Weight	102.18 g/mol [1]
CAS Number	51-80-9 [2]
Appearance	Colorless to slightly yellow liquid [2]
Boiling Point	85 °C [2]
Melting Point	-55 °C [2]
Density	0.749 g/cm ³
Solubility	Fully miscible in water [2]

Applications in Organometallic Synthesis

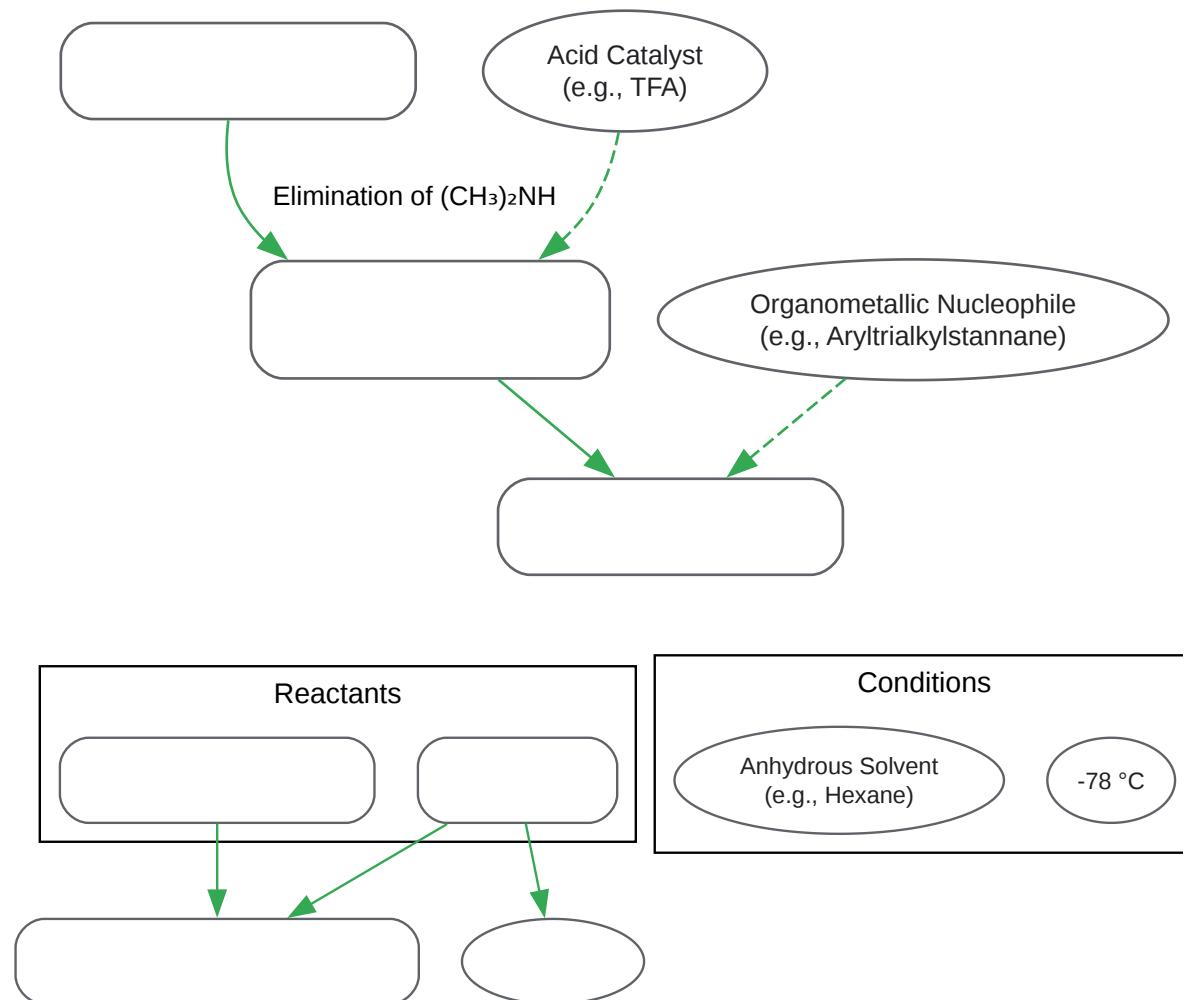
While the formation of stable, isolable organometallic complexes with TMMDA as a simple chelating ligand is not widely documented, its application in organometallic synthesis is primarily centered on two key areas: as a precursor to the Mannich intermediate for aminomethylation and as a reagent in lithiation reactions.

Precursor for Dimethylaminomethylation

TMMDA is a convenient and effective source of the dimethylaminomethyl cation, $[(CH_3)_2N=CH_2]^+$, a key intermediate in Mannich reactions.[\[3\]](#) Under acidic conditions, TMMDA eliminates a molecule of dimethylamine to generate the reactive N,N-dimethyl(methylene)ammonium salt *in situ*.[\[3\]](#)[\[4\]](#) This electrophile can then react with a variety of nucleophiles, including organometallic reagents.

A notable application is the dimethylaminomethylation of aryltrialkylstannanes in the presence of silyl chlorides.[\[3\]](#)

Logical Workflow for TMMDA in Mannich Reactions:



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References

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